Foreword: From Privileged Scaffold to Precision Targeting

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Compound of Interest

Compound Name:	*2,3-Dimethylquinoline*
CAS No.:	*1721-89-7*
Cat. No.:	*B161893*

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The quinoline ring system stands as a "privileged structure" in the landscape of medicinal chemistry, forming the backbone of numerous therapeutic agents with a wide spectrum of biological activities, including anticancer, antimalarial, and anti-inflammatory properties.[1][2][3] Its rigid, bicyclic aromatic nature provides a robust scaffold for introducing diverse functional groups, allowing for the fine-tuning of pharmacological profiles. This guide moves beyond the broad landscape of quinoline chemistry to focus specifically on the **2,3-dimethylquinoline** core. The introduction of methyl groups at the C2 and C3 positions imparts distinct steric and electronic properties that serve as a unique foundation for analog design.

As a Senior Application Scientist, my objective is not merely to present data but to illuminate the underlying logic of the drug discovery process. This guide is structured to walk researchers and drug development professionals through the strategic investigation of the structure-activity relationships (SAR) of **2,3-dimethylquinoline** analogs. We will explore the causality behind synthetic choices, the validation inherent in robust biological assays, and the mechanistic pathways these compounds are designed to influence. Our journey will proceed from the foundational synthesis of a focused compound library to its biological evaluation, culminating in a coherent SAR model that can guide future optimization efforts.

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The Strategic Synthesis of a **2,3-Dimethylquinoline** Library

The foundation of any SAR investigation is a well-designed library of analogs that systematically explores the impact of various substituents on the core scaffold. The choice of synthetic route is critical, prioritizing efficiency, versatility, and reproducibility. For the **2,3-dimethylquinoline** core, the Pfitzinger reaction offers a reliable and adaptable method.[4]

Expert Insight: Why the Pfitzinger Reaction?

The Pfitzinger reaction is a powerful tool for generating quinoline-4-carboxylic acids from isatins and carbonyl compounds. We select this method for its convergent nature, allowing for the late-stage introduction of diversity. By starting with substituted isatins, we can systematically modify what will become the benzene portion of the quinoline ring (positions C5 through C8). Subsequent amide coupling reactions to the C4-carboxylic acid provide a second vector for diversification, enabling the exploration of a wide chemical space. This strategic approach ensures that each analog is synthesized with a clear hypothesis in mind regarding its potential biological impact.

Protocol 1: General Synthesis of **2,3-Dimethylquinoline**-4-carboxamide Analogs

This protocol outlines a two-stage process: the Pfitzinger cyclization to form the core, followed by amide coupling to introduce peripheral diversity.

Stage 1: Pfitzinger Synthesis of **2,3-Dimethylquinoline**-4-carboxylic Acid Core

- Reactant Preparation: In a microwave-safe vial, combine the appropriately substituted isatin (1.0 eq), 3-methyl-2-butanone (1.2 eq), and a 1:1 solution of ethanol and water.
- Base Addition: Add potassium hydroxide (3.0 eq) to the mixture. The base is crucial for catalyzing the condensation and subsequent cyclization.
- Microwave Irradiation: Seal the vial and subject it to microwave irradiation at 125°C for 30-45 minutes. Microwave synthesis is employed to accelerate reaction rates and improve yields compared to conventional heating.[4]

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- Acidification & Isolation: After cooling, pour the reaction mixture into ice-cold water and acidify to pH 3-4 with concentrated HCl. The acidic environment protonates the carboxylate, causing the desired carboxylic acid product to precipitate.

- Purification: Collect the precipitate by vacuum filtration, wash thoroughly with water, and dry to yield the crude **2,3-dimethylquinoline**-4-carboxylic acid derivative. Recrystallization from ethanol can be performed for further purification if necessary.

Stage 2: EDC/HOBt Mediated Amide Coupling

- Activation of Carboxylic Acid: Dissolve the synthesized quinoline-4-carboxylic acid (1.0 eq) in anhydrous N,N-Dimethylformamide (DMF). Add 1-Hydroxybenzotriazole (HOBt, 1.2 eq) and 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC, 1.2 eq). This combination forms a highly reactive ester intermediate, which is essential for efficient amide bond formation with minimal side reactions.[4]

- Amine Addition: To the activated mixture, add the desired primary or secondary amine (1.1 eq). The amine acts as a nucleophile, attacking the activated carboxyl group.

- Reaction: Stir the mixture at room temperature for 12-24 hours. Monitor reaction progress using Thin Layer Chromatography (TLC).

- Work-up and Purification: Upon completion, pour the reaction mixture into water and extract with ethyl acetate. Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude product is then purified using column chromatography on silica gel.

This robust, two-stage synthesis allows for the creation of a diverse library of analogs, providing the necessary chemical matter for a thorough SAR investigation.

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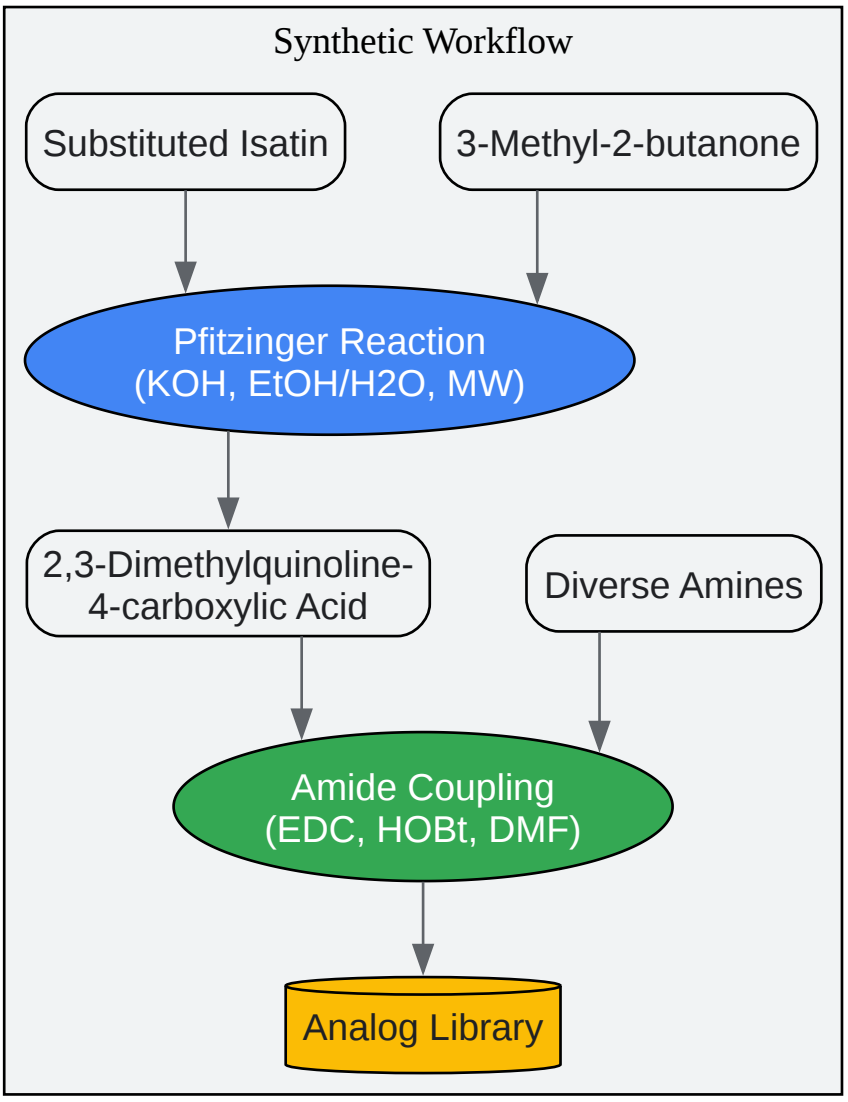

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Caption: Workflow for the synthesis of a **2,3-dimethylquinoline** analog library.

Biological Evaluation and SAR Analysis: An Anticancer Case Study

Quinoline derivatives have shown significant promise as anticancer agents by targeting various cellular mechanisms, including cell proliferation and apoptosis.[5][6] We will now explore the SAR of our synthesized **2,3-dimethylquinoline** analogs through the lens of their antiproliferative activity against a representative human cancer cell line, such as the colorectal cancer line HCT116.

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Protocol 2: MTT Assay for Antiproliferative Activity

The MTT assay is a colorimetric, cell-based assay that serves as a reliable and high-throughput method for assessing cell viability. It measures the metabolic activity of cells, which in most cases correlates directly with cell number.

- Cell Seeding: Plate HCT116 cells in a 96-well microplate at a density of 5,000 cells per well in 100 µL of appropriate culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO_2 atmosphere to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the synthesized analogs in culture medium. Replace the medium in each well with 100 µL of medium containing the test compounds at various concentrations (e.g., ranging from 0.01 µM to 100 µM). Include a vehicle control (e.g., 0.1% DMSO) and a positive control (e.g., Doxorubicin).
- Incubation: Incubate the plate for 48 hours under the same conditions. This duration is typically sufficient to observe significant effects on cell proliferation.
- MTT Addition: Add 20 µL of MTT solution (5 mg/mL in PBS) to each well and incubate for another 4 hours. Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT tetrazolium salt to purple formazan crystals.
- Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of each well at 570 nm using a microplate reader.
- Data Analysis: Convert absorbance values to percentage of cell viability relative to the vehicle control. Plot the percentage of viability against the log of the compound concentration and use non-linear regression to calculate the IC_{50} value (the concentration at which 50% of cell growth is inhibited).

SAR Data Presentation and Interpretation

The IC_{50} values obtained from the MTT assay form the basis of our SAR analysis. The data below is a representative table illustrating how systematic structural modifications can influence antiproliferative activity.

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Compound ID	R^1 (at C6)	R^2 (Amide Moiety)	IC_{50} (µM) vs. HCT116
1a (Core)	-H	-OH	> 100
2a	-H	$-N(CH_3)_2$	45.2
2b	$-OCH_3$	$-N(CH_3)_2$	28.5
2c	-Cl	$-N(CH_3)_2$	15.1
3a	-Cl	$-NH(CH_2)_2OH$	9.8
3b	-Cl	$-NH(CH_2)_2N(CH_3)_2$	2.5
3c	-Cl	4-Fluorobenzylamino	5.6
3d	-Cl	Morpholino	8.2

SAR Insights:

- The C4-Carboxamide is Essential: The parent carboxylic acid (1a) is inactive, highlighting that conversion to an amide is critical for activity. This is a common strategy to enhance cell permeability and introduce new interaction points.
- Substitution at C6 Modulates Potency: Moving from an unsubstituted analog (2a) to those with substituents at the C6 position reveals a clear trend. An electron-donating methoxy group (2b) improves activity, while a moderately electron-withdrawing and lipophilic chloro group (2c) provides a more significant boost in potency. This suggests that electronic and hydrophobic properties at this position are key determinants of activity.
- The Nature of the Amide Side Chain is a Primary Driver: With the optimal C6-chloro substituent fixed, modifications to the amide side chain reveal the most dramatic effects.
    - Introducing a terminal basic amino group (3b) leads to the most potent compound in the series. This is a well-established pharmacophoric feature in many quinoline-based drugs, as the protonated amine can form strong ionic interactions with biological targets like kinases or nucleic acids.[6][7]

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- The presence of a hydroxyl group (3a) or a morpholino ring (3d) maintains good activity, suggesting that hydrogen bond acceptors in this region are well-tolerated.
- A bulky hydrophobic group like a 4-fluorobenzylamino moiety (3c) is also favorable, indicating the presence of a corresponding hydrophobic pocket in the target binding site.

Investigating the Mechanism of Action (MoA)

A potent compound is only a starting point; understanding its mechanism of action is crucial for further development. Based on literature for structurally related quinoline derivatives, a plausible MoA is the induction of apoptosis.[6][8] For our most potent analog, 3b, we can hypothesize that it triggers apoptosis through the p53 tumor suppressor pathway.

Expert Insight: Self-Validating Protocols

To investigate the MoA, we design a sequence of experiments that build upon one another. For example, after observing cell death via the MTT assay, we can use flow cytometry with Annexin V/PI staining to confirm that the mode of cell death is indeed apoptosis (as opposed to necrosis). A positive result would then justify further investigation into the specific apoptotic pathway, such as Western blot analysis of key proteins like p53, Bax, and Bcl-2.[6] This logical progression ensures that resources are directed efficiently and that each step validates the next.

Plausible Signaling Pathway: p53-Dependent Apoptosis

Many cytotoxic agents exert their effects by inducing DNA damage or cellular stress, which activates the p53 pathway. Activated p53 then transcriptionally upregulates pro-apoptotic proteins like Bax, leading to mitochondrial outer membrane permeabilization, caspase activation, and ultimately, programmed cell death.

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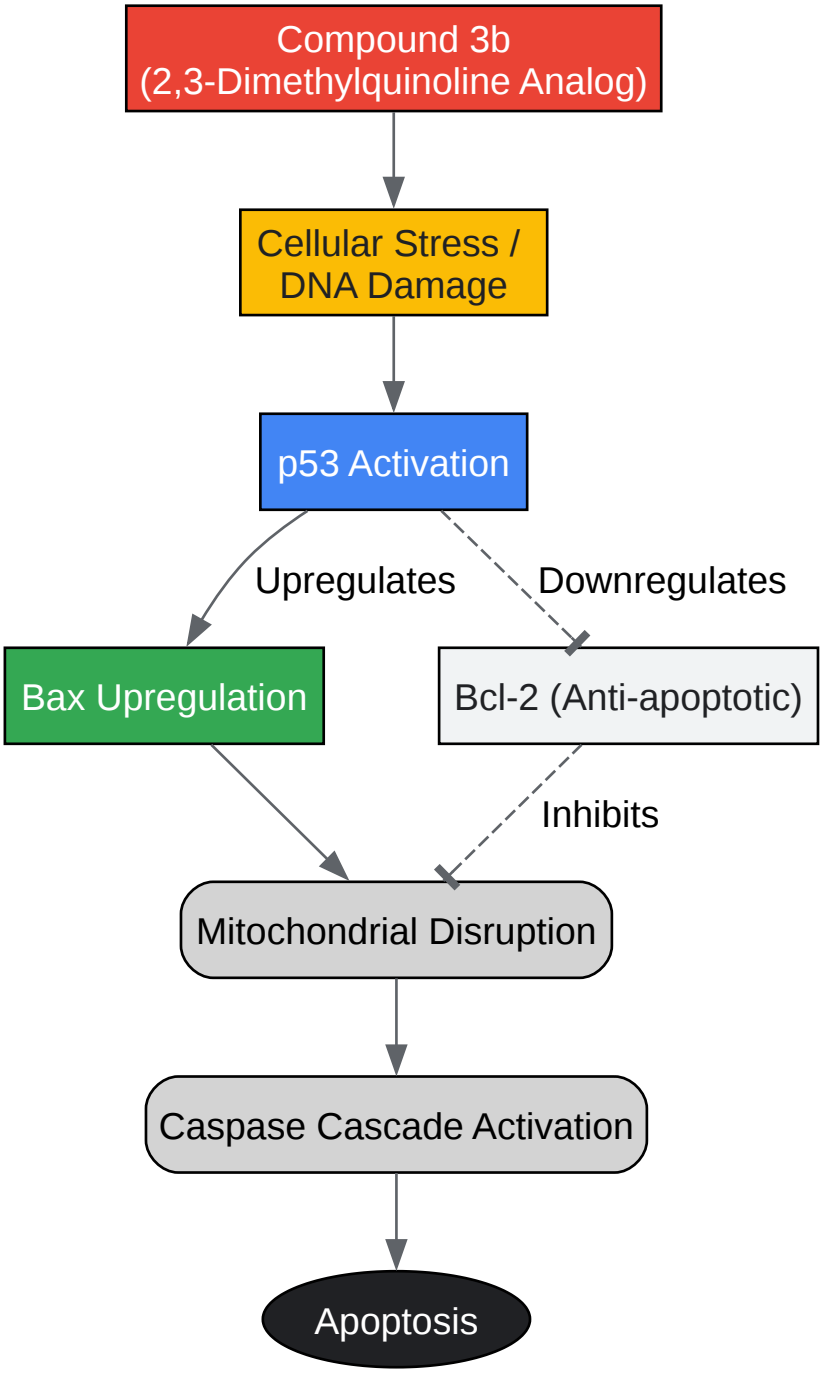

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Caption: Hypothesized p53-dependent apoptotic pathway induced by a lead analog.

Conclusion and Future Directions

This guide has detailed a systematic approach to investigating the SAR of **2,3-dimethylquinoline** analogs. Our case study in anticancer drug discovery demonstrates that:

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- The **2,3-dimethylquinoline** scaffold is a viable starting point for generating potent bioactive compounds.
- A C4-carboxamide moiety is a critical pharmacophore for antiproliferative activity.
- Systematic decoration of the scaffold, particularly at the C6 position and the C4-amide side chain, can dramatically influence potency. Specifically, a C6-chloro substituent combined with a terminal basic amine on the side chain yields a highly potent analog.

The lead compound 3b represents a promising candidate for further optimization. Future work should focus on:

- In Vivo Efficacy: Evaluating the antitumor activity of compound 3b in a xenograft mouse model to translate its in vitro potency to an in vivo setting.[6]
- ADME/Tox Profiling: Assessing the absorption, distribution, metabolism, excretion, and toxicity properties of the lead compound to determine its drug-likeness.
- Target Deconvolution: Identifying the specific molecular target through which compound 3b exerts its pro-apoptotic effects.

By integrating rational synthetic chemistry with robust biological evaluation and mechanistic studies, the **2,3-dimethylquinoline** scaffold can be effectively exploited to develop novel and potent therapeutic agents.

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